

An In-depth Technical Guide to the Initial Studies of Americium Trichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Americium chloride*

Cat. No.: *B081593*

[Get Quote](#)

This technical guide provides a comprehensive overview of the foundational research on americium trichloride (AmCl_3), a significant compound in actinide chemistry. Tailored for researchers, scientists, and professionals in drug development, this document details the early methods of synthesis, characterization, and the fundamental properties of both its anhydrous and hydrated forms.

Physical and Chemical Properties

Initial investigations into americium trichloride established its fundamental physical and chemical characteristics. The anhydrous form presents as pink to light red, opaque hexagonal crystals. The hexahydrated form, $\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$, is also crystalline. Key properties are summarized in the tables below.

Table 1: Physical and Chemical Properties of Americium Trichloride

Property	Anhydrous Americium Trichloride (AmCl_3)	Americium Trichloride Hexahydrate ($\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$)
Molar Mass	349.42 g/mol	457.511 g/mol
Appearance	Pink to light red, opaque hexagonal crystals	Pale yellow-rose, thick plate-like crystals
Density	5.87 g/cm ³	2.98 g/cm ³ (calculated)
Melting Point	715 °C	Decomposes upon heating
Solubility	Soluble in water	Soluble in water

Table 2: Crystal Structure Data for Americium Trichloride and its Hexahydrate

Feature	Anhydrous Americium Trichloride (AmCl_3)	Americium Trichloride Hexahydrate ($\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$)
Crystal System	Hexagonal	Monoclinic
Space Group	$P6_3/m$	$P2/n$
Lattice Parameters	$a = 7.390 \text{ \AA}$, $c = 4.215 \text{ \AA}$	$a = 9.702 \text{ \AA}$, $b = 6.567 \text{ \AA}$, $c = 8.009 \text{ \AA}$, $\beta = 93^\circ 37'$
Coordination Geometry	9-coordinate (tricapped trigonal prismatic)	8-coordinate (dodecahedral)
Isotypic Compound	Uranium(III) chloride (UCl_3)	Gadolinium(III) chloride hexahydrate ($\text{GdCl}_3 \cdot 6\text{H}_2\text{O}$)

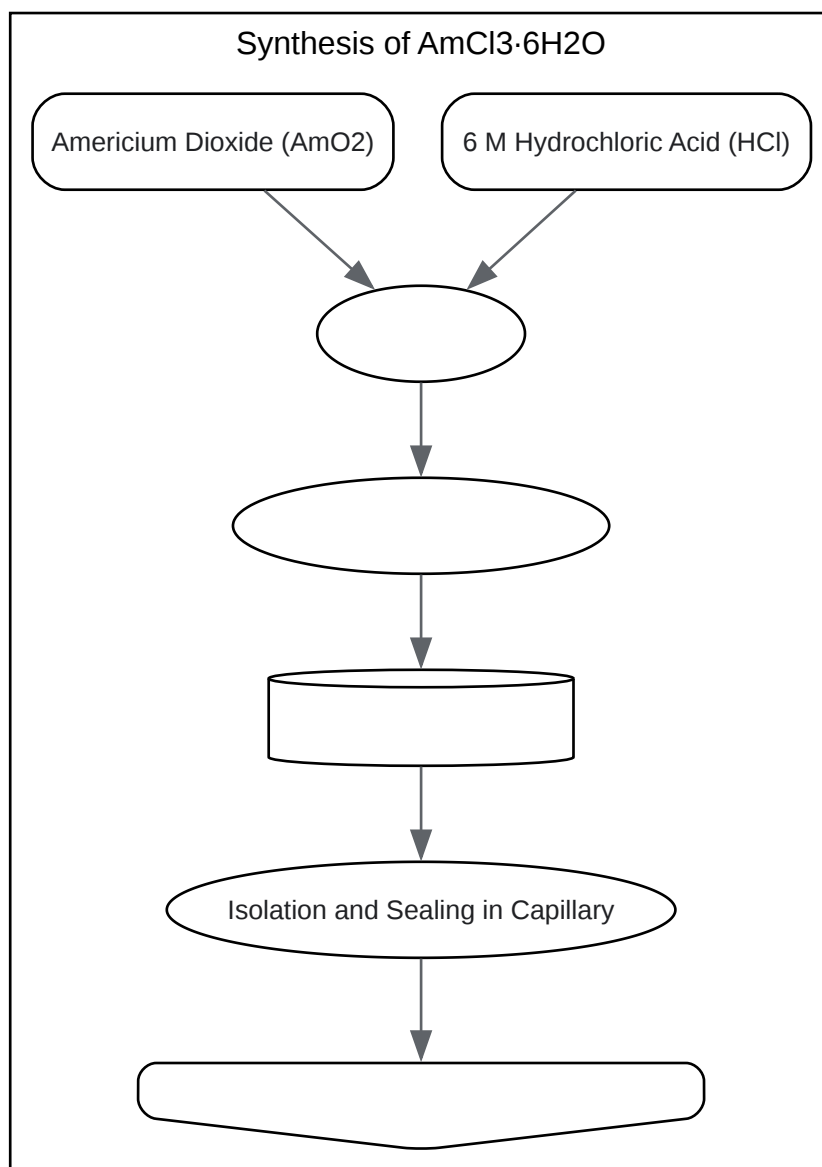
Experimental Protocols

The following sections detail the methodologies employed in the initial studies for the synthesis and characterization of americium trichloride.

The hexahydrated form of americium trichloride was one of the first compounds of this element to be prepared in macroscopic quantities.

- Protocol:

- Dissolution: Approximately 100 mg of americium dioxide (AmO_2) is dissolved in an excess of 6 M hydrochloric acid (HCl).
- Evaporation: The resulting solution is allowed to evaporate slowly in the ambient air of a filtered glove box.
- Crystal Formation: As the solution evaporates, well-formed, thick, plate-like crystals of a pale yellow-rose color ($\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$) are obtained.
- Isolation and Storage: Individual crystals are selected and sealed in glass capillary tubes to contain alpha contamination and to maintain a constant humidity, as the crystals are somewhat hygroscopic.



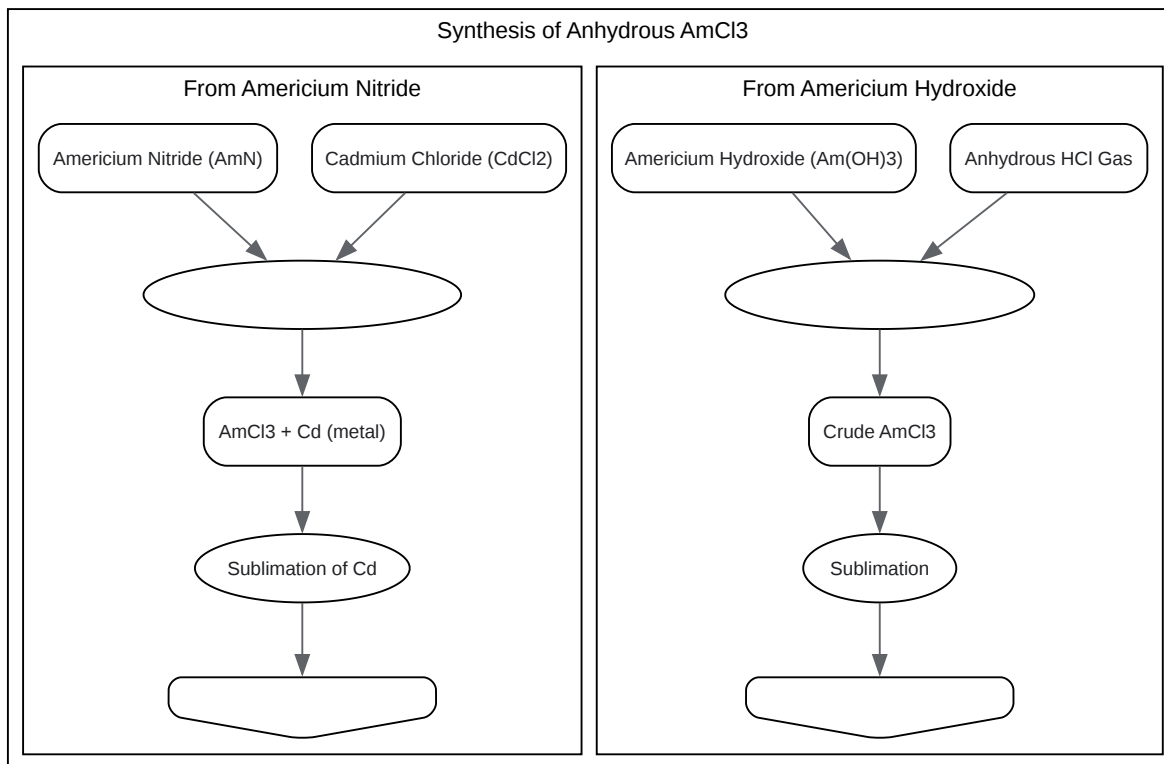
[Click to download full resolution via product page](#)

Workflow for the synthesis of americium trichloride hexahydrate.

The preparation of anhydrous americium trichloride is more complex due to the tendency of the hydrated salt to form oxychlorides upon heating. Early methods focused on high-temperature reactions in the absence of water.

- Protocol 1: Reaction of Americium Nitride with Cadmium Chloride

- Reactant Preparation: Americium nitride (AmN) is prepared, often from the reaction of americium metal with nitrogen gas at elevated temperatures. Cadmium chloride (CdCl_2) is used as the chlorinating agent.
- Reaction: A mixture of AmN and CdCl_2 is heated to between 600 and 660 K in a dynamic vacuum.
- Product Formation: The reaction yields hexagonal AmCl_3 and metallic cadmium.
- Purification: The more volatile cadmium metal is removed by sublimation under vacuum, leaving behind high-purity, oxychloride-free AmCl_3 .
- Protocol 2: High-Temperature Hydrochlorination of Americium Hydroxide
 - Precipitation: Americium(III) is precipitated from an acidic solution as americium hydroxide, $\text{Am}(\text{OH})_3$, by the addition of ammonia.
 - Drying: The precipitate is carefully dried.
 - Hydrochlorination: The dried $\text{Am}(\text{OH})_3$ is placed in a reaction tube and heated to several hundred degrees Celsius in a stream of anhydrous hydrogen chloride gas. This converts the hydroxide to the anhydrous chloride.
 - Sublimation: The resulting AmCl_3 can be purified by sublimation at higher temperatures under vacuum.

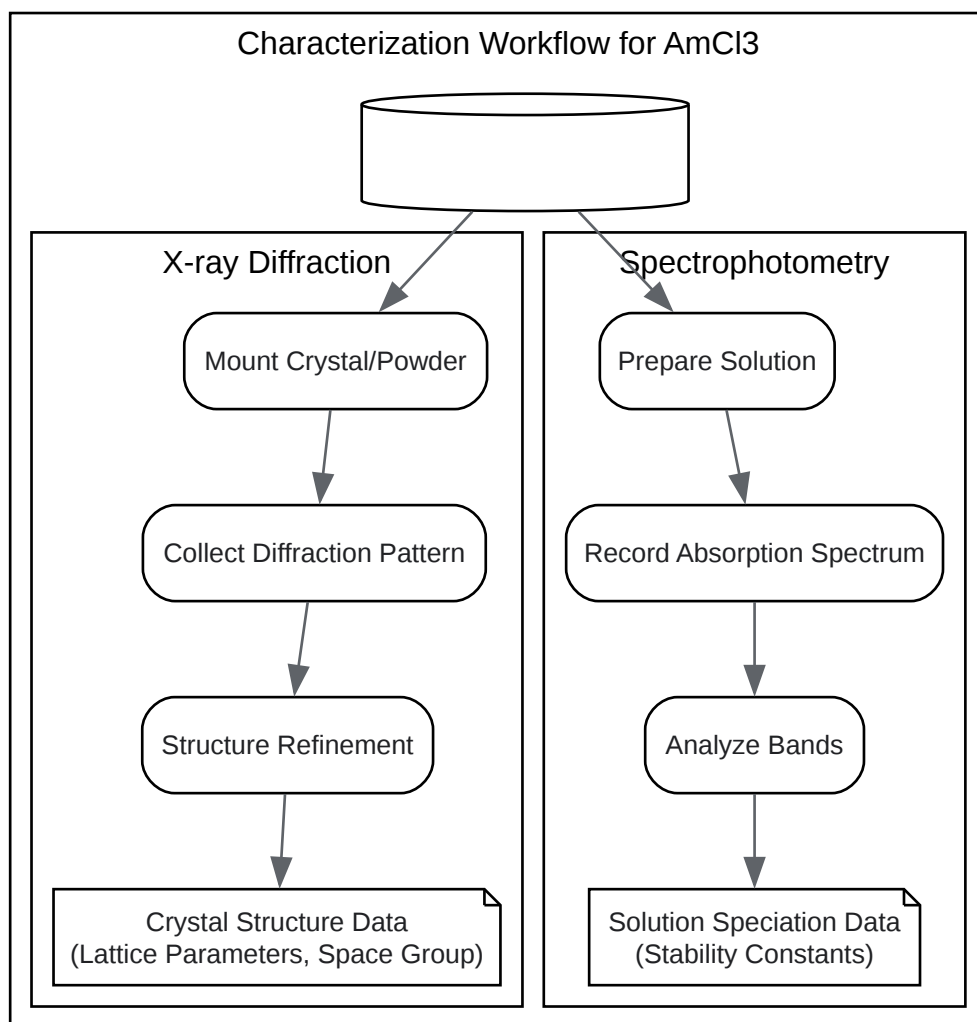


[Click to download full resolution via product page](#)

Early experimental workflows for the synthesis of anhydrous AmCl_3 .

- Single-Crystal X-ray Diffraction:
 - Crystal Mounting: A suitable single crystal of $\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$ is mounted in a glass capillary.
 - Data Collection: The crystal is exposed to a monochromatic X-ray beam, and the diffraction pattern is recorded. For the initial structure determination of $\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$, some 1468 observations were made.

- Structure Solution and Refinement: The starting parameters for the refinement are often taken from an isostructural compound (e.g., $\text{GdCl}_3 \cdot 6\text{H}_2\text{O}$). A least-squares refinement of the atomic positions and thermal parameters is performed until the calculated and observed diffraction patterns converge. The final agreement index for the $\text{AmCl}_3 \cdot 6\text{H}_2\text{O}$ structure was 0.039.
- Spectrophotometry:
 - Sample Preparation: Solutions of AmCl_3 are prepared in various media, such as ethanolic solutions, concentrated aqueous lithium chloride, or in organic phases containing long-chain alkylammonium chlorides.
 - Spectral Acquisition: The light absorption spectra are recorded over a range of wavelengths.
 - Analysis: The positions and intensities of absorption bands are analyzed to identify electronic transitions and to determine the stability constants of complex ions in solution. For instance, a strong $5f^6 \rightarrow 5f^5 6d^1$ transition was observed at 235 nm in aqueous solutions. The dependence of the intensity of this band and the 503 nm band on chloride activity was used to calculate the stability constants for AmCl^{2+} and AmCl_2^+ .



[Click to download full resolution via product page](#)

Workflow for the characterization of americium trichloride.

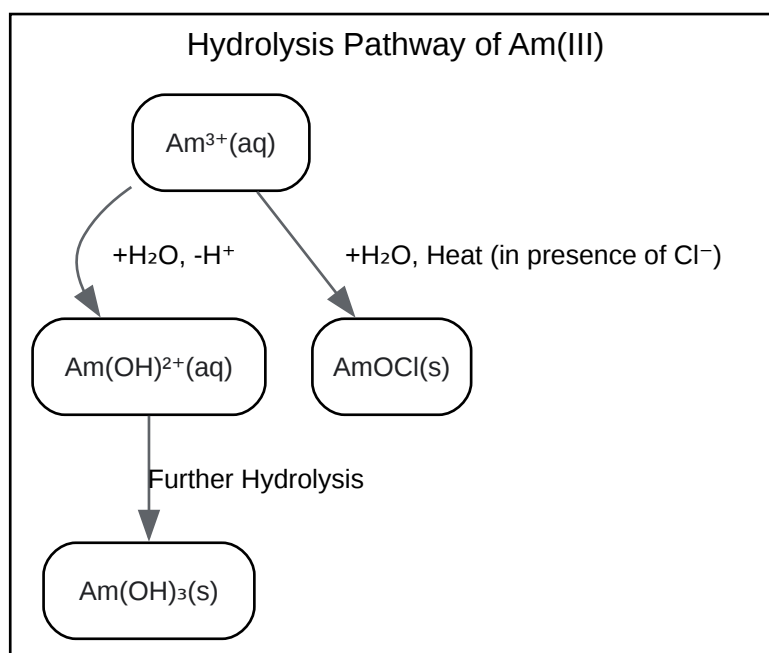
Chemical Behavior: Hydrolysis

Americium(III) in aqueous solution undergoes hydrolysis, particularly as the pH increases. The initial hydrolysis step involves the formation of the $\text{Am}(\text{OH})^{2+}$ species.

- Reaction: $\text{Am}^{3+}(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{Am}(\text{OH})^{2+}(\text{aq}) + \text{H}^+(\text{aq})$

Further increases in pH lead to the precipitation of americium hydroxide, $\text{Am}(\text{OH})_3$. In the presence of chloride ions, hydrolysis can lead to the formation of americium oxychloride (AmOCl) upon heating.

- Reaction: $\text{AmCl}_3(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightarrow \text{AmOCl}(\text{s}) + 2\text{HCl}(\text{aq})$



[Click to download full resolution via product page](#)

Simplified hydrolysis pathway for americium(III).

- To cite this document: BenchChem. [An In-depth Technical Guide to the Initial Studies of Americium Trichloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b081593#initial-studies-of-americium-trichloride\]](https://www.benchchem.com/product/b081593#initial-studies-of-americium-trichloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com